

An In-depth Technical Guide to 3-Acetamidopyridine (CAS: 5867-45-8)

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Compound of Interest

Compound Name: 3-Acetamidopyridine

Cat. No.: B189574

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Acetamidopyridine, with the CAS number 5867-45-8, is a pyridine derivative characterized by an acetamide group at the third position of the pyridine ring.^[1] Its chemical formula is C₇H₈N₂O, and it has a molecular weight of 136.15 g/mol.^{[2][3][4]} This compound typically appears as a white to off-white crystalline powder.^{[1][5]} **3-Acetamidopyridine** serves as a crucial building block and intermediate in the synthesis of more complex molecules, particularly within the pharmaceutical industry.^[1] The pyridine scaffold is a prevalent structural unit in numerous therapeutic agents, highlighting the importance of its derivatives in drug design and discovery.^{[6][7][8]}

Physicochemical and Spectroscopic Characterization

The fundamental properties of **3-Acetamidopyridine** are summarized below, providing a baseline for its use in experimental settings.

Physicochemical Properties

The physical and chemical data for **3-Acetamidopyridine** are compiled in the following table, offering a comprehensive overview of its characteristics.

Property	Value	Source(s)
CAS Number	5867-45-8	[1] [2] [3]
Molecular Formula	C7H8N2O	[1] [2] [3]
Molecular Weight	136.15 g/mol	[2] [3]
Appearance	White to off-white powder to crystal	[1] [5]
Melting Point	131 - 137 °C	[2] [5] [9] [10]
Boiling Point	326.5 - 327 °C	[1] [2] [10]
Density	~1.178 g/cm ³ (estimate)	[1] [2]
pKa	4.36 - 4.37	[2] [10]
Water Solubility	3.88 x 10 ⁴ mg/L (sparingly soluble)	[1] [10]
Solubility	Soluble in Methanol	[1] [2]

Spectroscopic Data

Spectroscopic analysis is critical for the structural confirmation of **3-Acetamidopyridine**. Key data from infrared spectroscopy and predicted mass spectrometry are presented below.

Spectroscopy Type	Data	Source(s)
Infrared (IR)	KBr pellet, cm ⁻¹ : 3244m [v(NH)], 1687vs [v(C=O)], 1554vs [amide II]	[9]
Predicted Mass Spectrometry	Adduct	m/z
[M+H] ⁺	137.07094	
[M+Na] ⁺	159.05288	
[M-H] ⁻	135.05638	

Data sourced from PubChemLite, predicted using CCSbase.[\[11\]](#)

Experimental Protocols

Synthesis of 3-Acetamidopyridine

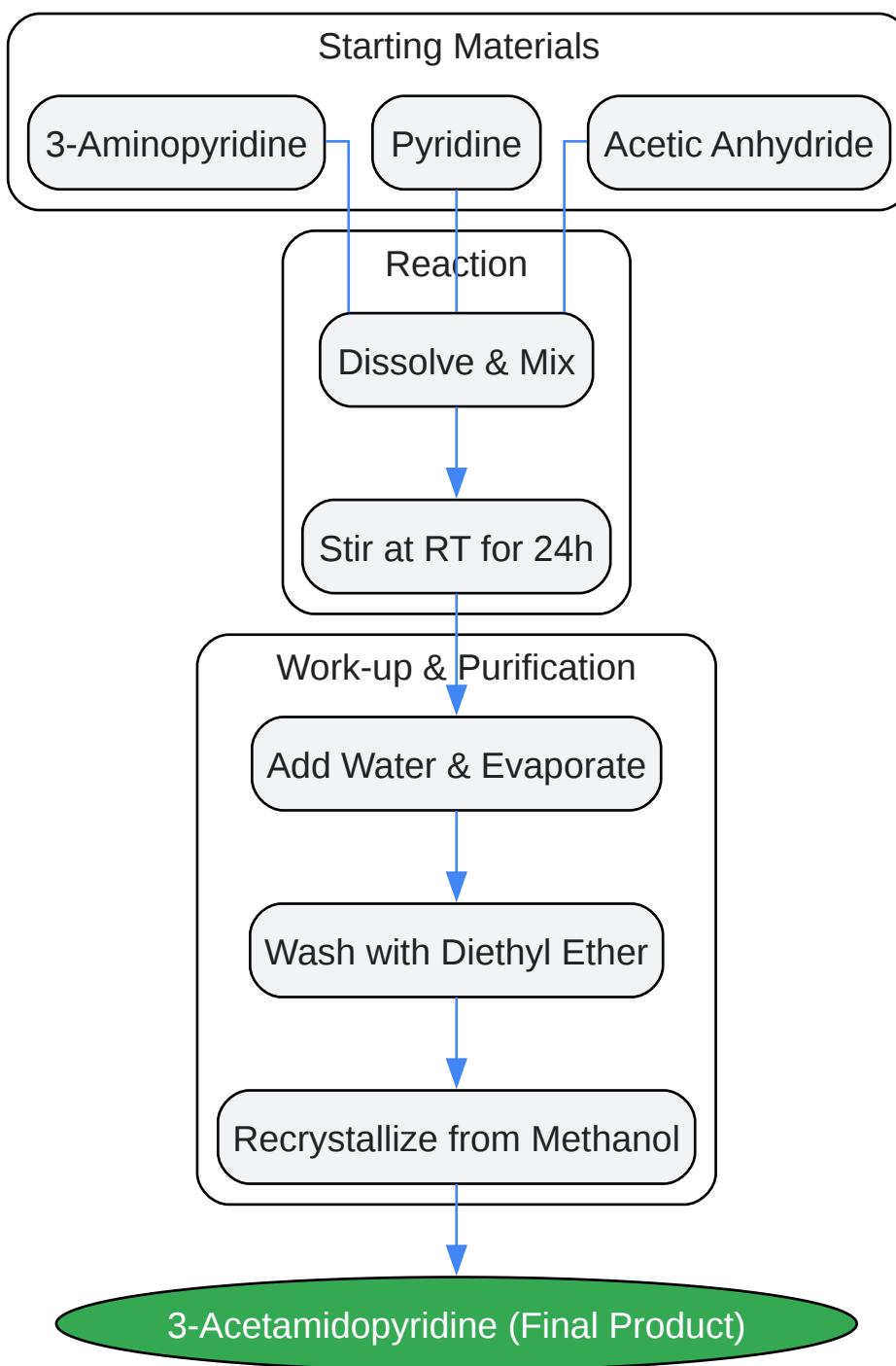
A common and established method for the synthesis of **3-Acetamidopyridine** involves the acetylation of 3-aminopyridine.[\[9\]](#)

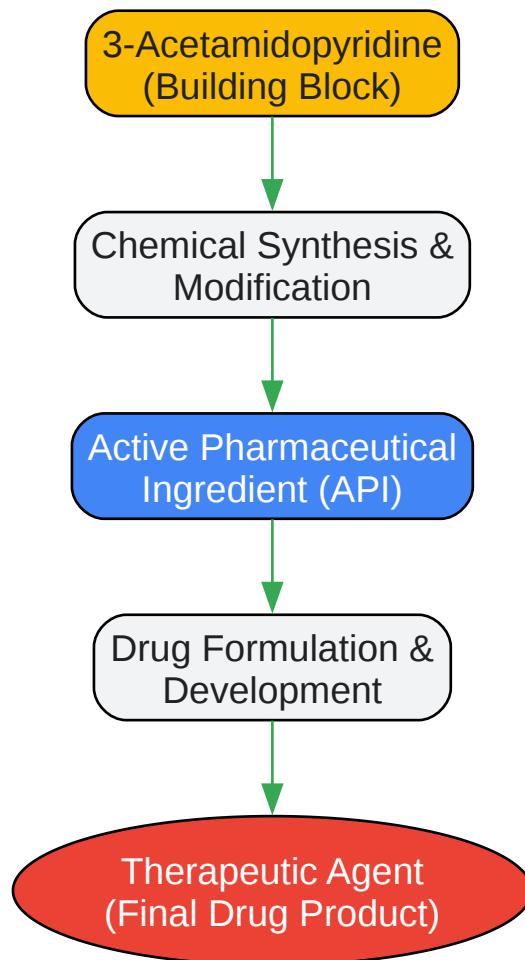
Materials:

- 3-Aminopyridine (1.882 g, 20.0 mmol)
- Pyridine (10 mL)
- Acetic anhydride (10 mL)
- Water (10 mL)
- Diethyl ether
- Methanol

Procedure:

- Dissolve 3-aminopyridine in a mixture of pyridine and acetic anhydride.
- Maintain the resulting solution at room temperature for 24 hours.
- Add water to the solution and evaporate to dryness in vacuo.
- Wash the resulting precipitate thoroughly with diethyl ether.
- Recrystallize the crude product from methanol to yield pure **3-acetamidopyridine**.[\[9\]](#)





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